

Toxicological Profile of Benclothiaz: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Benclothiaz*

Cat. No.: *B3033156*

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Disclaimer: This document provides a comprehensive overview of the available toxicological information for **Benclothiaz**. It is important to note that publicly available, in-depth toxicological studies specifically for **Benclothiaz** are limited. Therefore, this guide also includes information on the broader class of benzothiazoles and related compounds to provide a more complete picture of the potential toxicological profile. Data not specific to **Benclothiaz** is clearly indicated. This guide is intended for researchers, scientists, and drug development professionals.

Executive Summary

Benclothiaz is a chemical compound belonging to the benzothiazole family. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Benclothiaz** is classified as harmful if swallowed, may cause damage to organs, and is very toxic to aquatic life with long-lasting effects[1][2]. A significant data gap exists in the public domain regarding comprehensive toxicological studies on **Benclothiaz**, including detailed acute, sub-chronic, chronic, genetic, and reproductive toxicity data. This guide synthesizes the available hazard classifications for **Benclothiaz** and provides context by summarizing toxicological data for related benzothiazole compounds. It also outlines general experimental protocols for key toxicological endpoints and visualizes a potential metabolic pathway and standard experimental workflows.

Chemical and Physical Properties

Property	Value	Reference
CAS Number	89583-90-4	[1]
Molecular Formula	C ₇ H ₄ CINS	[1]
Molecular Weight	169.63 g/mol	[1]
Appearance	Not available	
Solubility	Not available	
Synonyms	7-chloro-1,2-benzothiazole, Clothiazoben	[1]

Toxicological Data

Acute Toxicity

Specific acute toxicity data for **Benclothiaz**, such as LD50 (median lethal dose) values, are not readily available in the public scientific literature. The GHS classification indicates that it is "Harmful if swallowed" (Acute Toxicity, Oral: Category 4)[1]. For illustrative purposes, acute toxicity data for the parent compound, Benzothiazole, are provided below.

Table 1: Acute Toxicity of Benzothiazole (CAS No. 95-16-9) - Illustrative Data

Route of Administration	Species	Parameter	Value	Reference
Oral	Rat	LD50	493 mg/kg (male), 466 mg/kg (female)	
Dermal	Rat	LD50	933 mg/kg (female)	
Inhalation	Rat	LC50 (4h)	5 mg/L (dust/mist)	

Sub-chronic and Chronic Toxicity

No specific sub-chronic or chronic toxicity studies for **Benclothiaz** were identified. The GHS classification "May cause damage to organs" (Specific Target Organ Toxicity, Single Exposure: Category 2) suggests the potential for organ-specific effects[1]. Studies on other benzothiazole derivatives have shown effects on the liver and kidneys following repeated exposure[3][4].

Genotoxicity and Carcinogenicity

There is no available data on the genotoxicity or carcinogenicity of **Benclothiaz**. The parent compound, benzothiazole, has been reported to be positive in the Ames test (a bacterial reverse mutation assay) in the presence of metabolic activation, suggesting a potential for mutagenicity[3][4][5]. Some benzothiazole derivatives have been associated with carcinogenic potential[6].

Reproductive and Developmental Toxicity

No reproductive or developmental toxicity studies for **Benclothiaz** were found in the public literature.

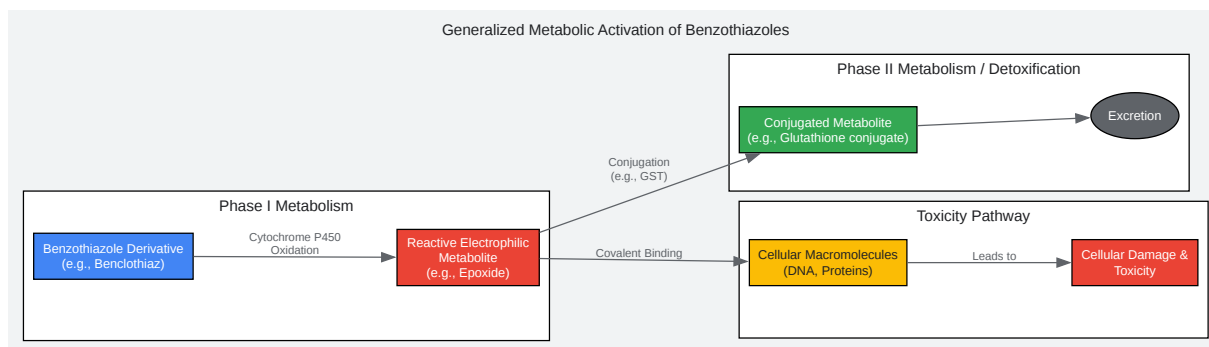
Ecotoxicity

Benclothiaz is classified as "Very toxic to aquatic life" (Hazardous to the aquatic environment, acute hazard: Category 1) and "Very toxic to aquatic life with long lasting effects" (Hazardous to the aquatic environment, long-term hazard: Category 1)[1][2]. This indicates that the substance can cause significant harm to aquatic organisms. Studies on related compounds like 2-(thiocyanomethylthio)benzothiazole (TCMTB) have shown high toxicity to aquatic invertebrates[7][8].

Mechanism of Toxicity and Metabolism

The precise mechanism of toxicity for **Benclothiaz** has not been elucidated. However, the toxicity of many benzothiazoles is linked to their metabolism. Metabolic activation, often by cytochrome P450 enzymes in the liver, can lead to the formation of reactive metabolites[9][10][11]. These reactive metabolites can then bind to cellular macromolecules like DNA and proteins, leading to cellular damage, mutations, and organ toxicity[3][4].

The following diagram illustrates a generalized metabolic activation pathway for benzothiazoles.



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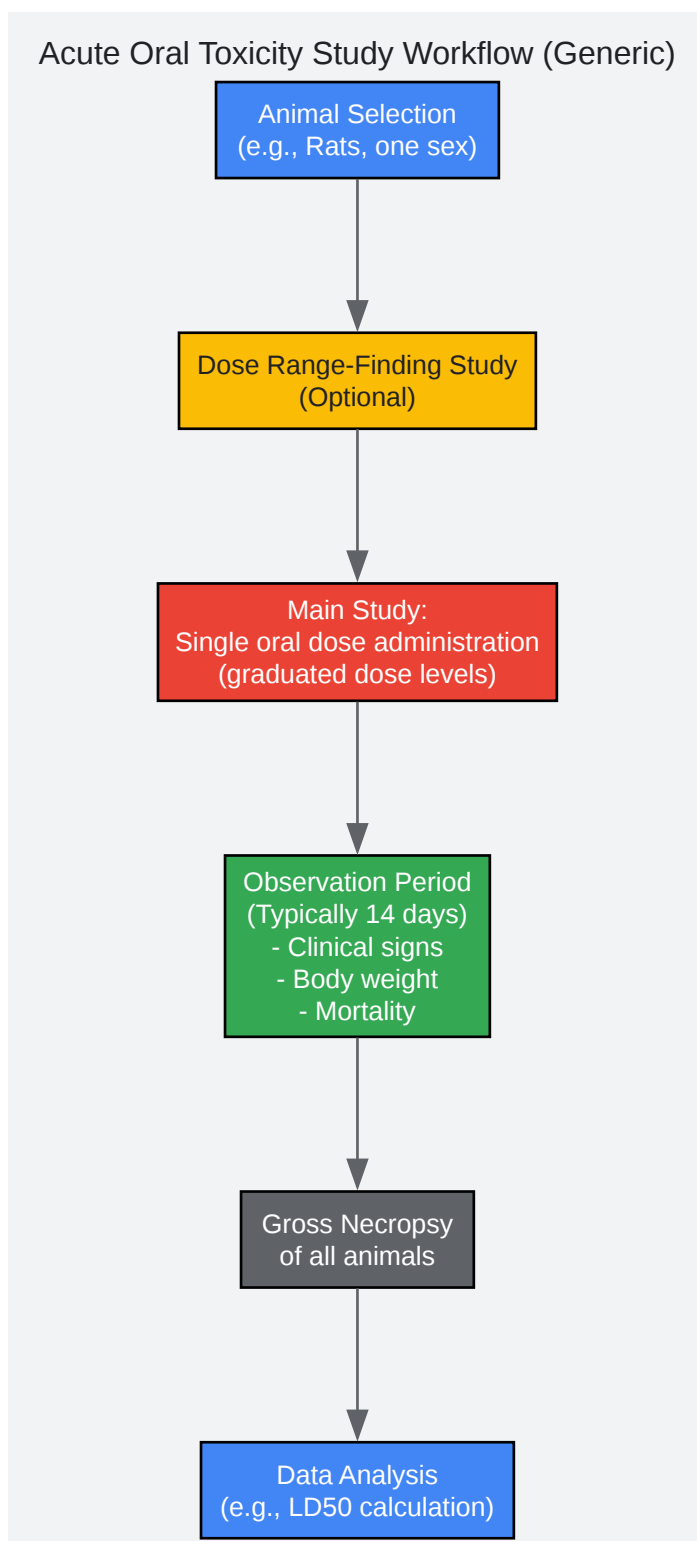
Caption: Generalized metabolic pathway of benzothiazoles.

Experimental Protocols

Detailed experimental protocols for toxicological studies on **Benclonthiaz** are not available. The following are generalized protocols for key toxicity assays based on OECD (Organisation for Economic Co-operation and Development) guidelines, which represent the standard methodologies for such studies.

Acute Oral Toxicity (based on OECD Guideline 420, 423, or 425)

This study provides information on the health hazards likely to arise from a single, short-term oral exposure to a substance[12][13][14][15][16].

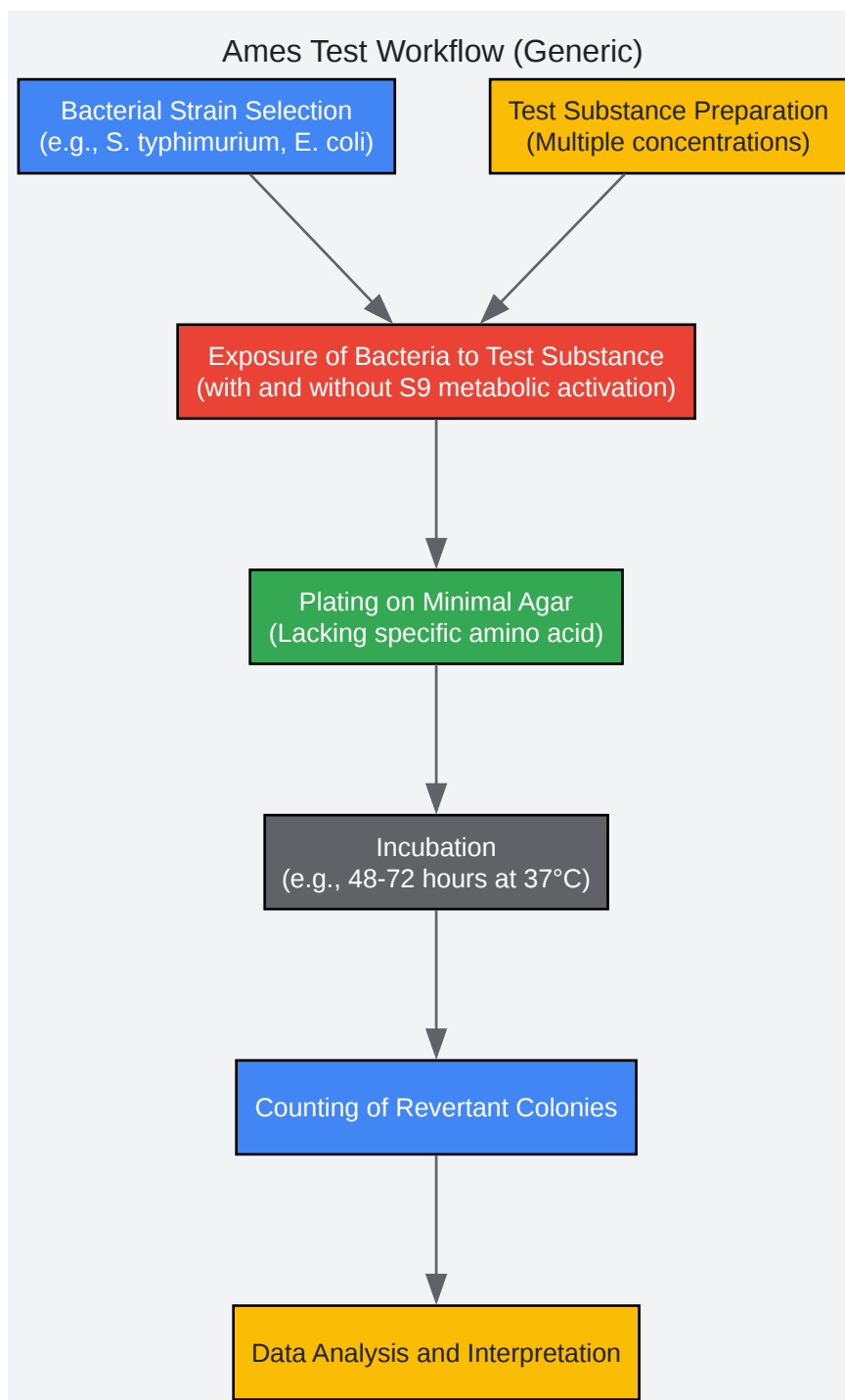


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Caption: Generalized workflow for an acute oral toxicity study.

Bacterial Reverse Mutation Test (Ames Test) (based on OECD Guideline 471)

This in vitro assay is used to assess the mutagenic potential of a substance by measuring its ability to induce reverse mutations in specific strains of *Salmonella typhimurium* and *Escherichia coli*[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#).

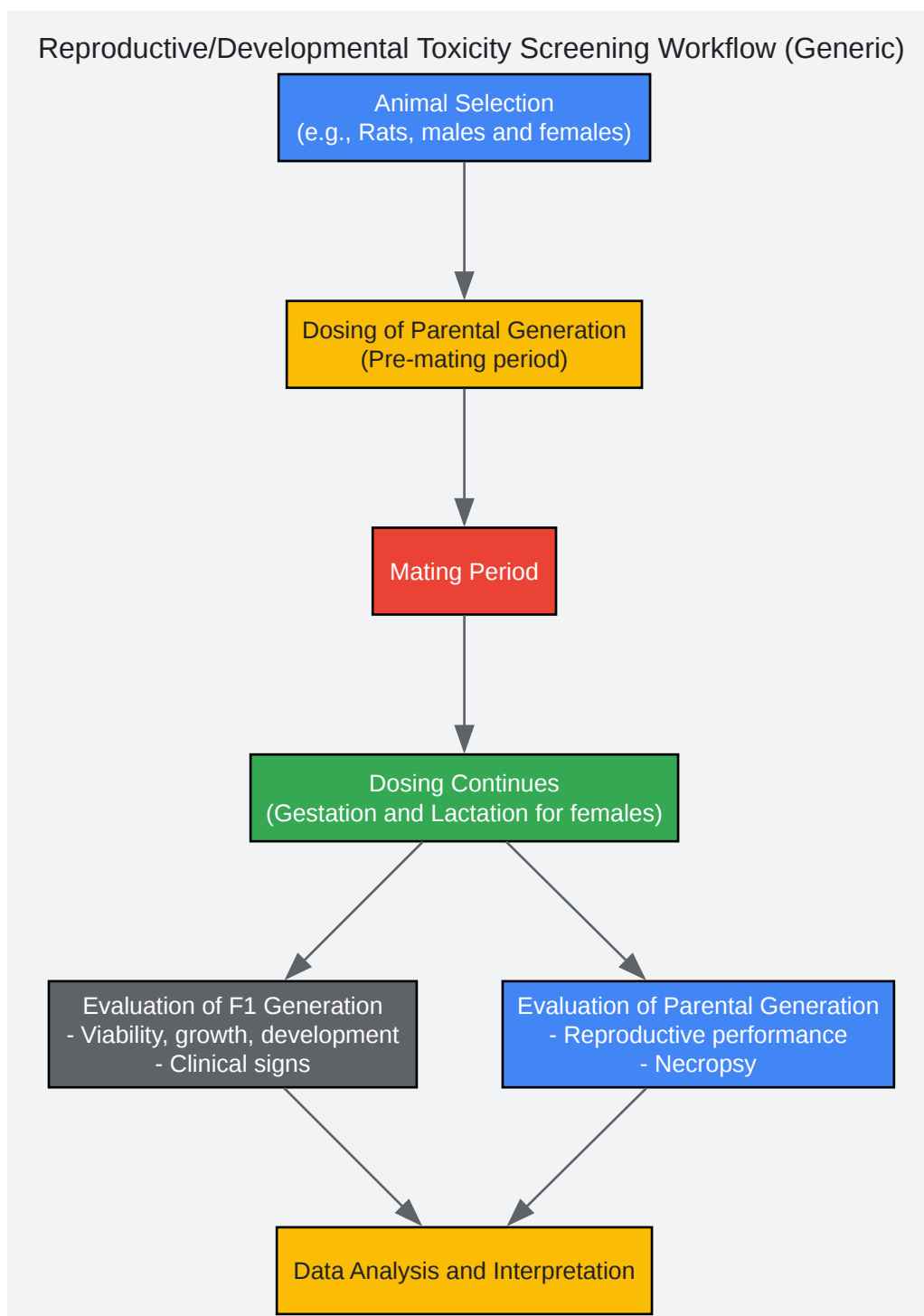


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Caption: Generalized workflow for the Ames test.

Reproductive/Developmental Toxicity Screening Test (based on OECD Guideline 421 or 422)

This study provides initial information on the potential effects of a substance on reproductive performance and the development of offspring[21][22][23][24][25].



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Caption: Generalized workflow for a reproductive/developmental toxicity screening study.

Conclusion and Recommendations

The available data for **Benclothiaz** is limited to its GHS classification, which indicates that it is harmful if swallowed, may cause damage to organs, and is highly toxic to the aquatic environment. There is a significant lack of comprehensive, publicly available toxicological studies for this specific compound. Based on the toxicological profiles of related benzothiazole compounds, potential areas of concern for **Benclothiaz** could include acute toxicity, organ toxicity (particularly liver and kidney), and genotoxicity.

For a thorough risk assessment of **Benclothiaz**, it is recommended that further toxicological studies be conducted according to standardized international guidelines (e.g., OECD). These studies should include, at a minimum:

- Acute toxicity studies via relevant routes of exposure.
- Sub-chronic and chronic toxicity studies to identify target organs and establish No-Observed-Adverse-Effect Levels (NOAELs).
- A battery of genotoxicity tests (in vitro and in vivo).
- Reproductive and developmental toxicity studies.
- Carcinogenicity bioassays, if warranted by genotoxicity data and expected human exposure.

Until such data becomes available, a precautionary approach should be taken when handling **Benclothiaz**, with appropriate personal protective equipment and environmental containment measures to minimize exposure and prevent release into the environment.

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